

laboratory handling and safety precautions for 1,1-Dimethylguanidine sulfate

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Compound of Interest

Compound Name: 1,1-Dimethylguanidine sulfate

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Application Notes and Protocols for 1,1-Dimethylguanidine Sulfate

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe laboratory handling of **1,1-Dimethylguanidine sulfate**. Adherence to these protocols is crucial to ensure personnel safety and maintain experimental integrity.

Chemical and Physical Properties

1,1-Dimethylguanidine sulfate is a guanidine derivative that presents as a white to almost white crystalline powder.^{[1][2]} It is hygroscopic and should be stored accordingly.^{[1][2]}

Property	Value	Reference
CAS Number	598-65-2	[3]
Molecular Formula	$[(\text{CH}_3)_2\text{NC}(\text{NH}_2)=\text{NH}]_2 \cdot \text{H}_2\text{SO}_4$	
Molecular Weight	272.33 g/mol	
Appearance	White to off-white crystalline powder	[1][4]
Melting Point	300 °C (decomposes)	[5][6]
Storage Temperature	Room Temperature, in a cool, dry place under inert gas	[1][4][7]

Hazard Identification and Safety Precautions

1,1-Dimethylguanidine sulfate is classified as a hazardous substance. The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation.[2][3][4][6]

Hazard Statement	GHS Classification	Precautionary Code
H315: Causes skin irritation	Skin Irritation (Category 2)	P264, P280, P302+P352
H319: Causes serious eye irritation	Eye Irritation (Category 2A)	P280, P305+P351+P338
H335: May cause respiratory irritation	Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System	P261, P271

Signal Word: Warning[3][4][6]

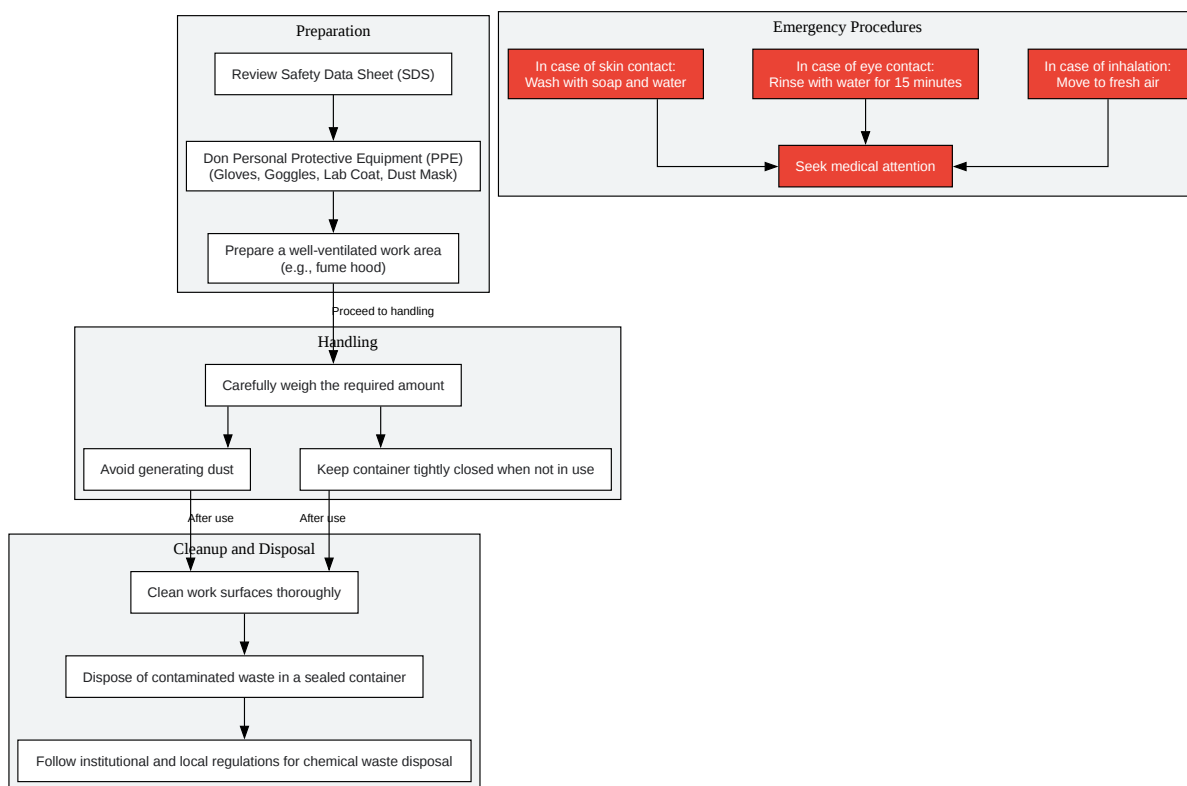
Personal Protective Equipment (PPE): To mitigate exposure risks, the following personal protective equipment must be worn when handling **1,1-Dimethylguanidine sulfate**:

- Eye Protection: Safety glasses with side-shields conforming to EN166 or NIOSH approved eye protection.[3]

- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) inspected prior to use.^[3]
Proper glove removal technique must be followed to avoid skin contact.^[3]
- Respiratory Protection: In case of insufficient ventilation or dust formation, a NIOSH-approved N95 dust mask is required.^[6]
- Body Protection: A laboratory coat or other protective clothing should be worn.

Experimental Protocols: Safe Handling Workflow

The following workflow outlines the necessary steps for the safe handling of **1,1-Dimethylguanidine sulfate** in a laboratory setting.



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Safe handling workflow for **1,1-Dimethylguanidine sulfate**.

First-Aid Measures

In the event of exposure, immediate action is critical.

Exposure Route	First-Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, provide artificial respiration and consult a physician.[3]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Consult a physician.[3]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do so. Continue rinsing and consult a physician. [3]
Ingestion	If swallowed, seek immediate medical attention. [2]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[3]
- Cleanup:
 - Wear appropriate personal protective equipment (see Section 2).
 - Avoid creating dust.[3]

- Sweep or shovel the spilled material into a suitable, closed container for disposal.[3]
- Decontamination: Clean the spill area thoroughly.

Storage and Disposal

- Storage: Store in a cool, dry, and well-ventilated area in a tightly sealed container.[3] The substance is hygroscopic and should be protected from moisture.[1][2]
- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Contaminated packaging should be disposed of in the same manner as the product.

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